

# Personal protective equipment for handling Tenovin-3

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## Compound of Interest

Compound Name: Tenovin-3

Cat. No.: B1683005

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## Essential Safety and Handling Guide for Tenovin-3

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Tenovin-3**. Adherence to these protocols is essential for personal safety and to prevent environmental contamination. **Tenovin-3** is a small molecule inhibitor of SIRT2 and can activate p53, making it a compound of interest in cancer research.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup>

## Understanding the Risks

There are conflicting reports in Safety Data Sheets (SDS) regarding the hazards of **Tenovin-3**. One supplier indicates that the substance is not classified as hazardous according to the Globally Harmonized System (GHS). However, another supplier classifies it as harmful if swallowed (Acute toxicity, Oral - Category 4) and very toxic to aquatic life with long-lasting effects (Acute aquatic toxicity - Category 1)<sup>[4]</sup>. Given this discrepancy, it is imperative to handle **Tenovin-3** with caution, assuming the more stringent hazard classification to ensure the highest level of safety. Potential routes of exposure include ingestion, inhalation, and skin or eye contact.

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to create a sufficient barrier between the researcher and the compound. The following table summarizes the required PPE for various laboratory activities involving **Tenovin-3**.

Activity	Required Personal Protective Equipment
Handling Solid Compound(Weighing, Aliquoting)	- Disposable fluid-resistant gown- Double gloves (chemotherapy-tested nitrile)- N95 or higher respirator (fit-tested)- Safety goggles and face shield
Preparing Solutions	- Disposable fluid-resistant gown- Double gloves (chemotherapy-tested nitrile)- Chemical fume hood- Safety goggles and face shield
Administering to Cell Cultures	- Disposable lab coat- Nitrile gloves- Work within a biological safety cabinet (BSC)
Handling Waste	- Disposable fluid-resistant gown- Double gloves (chemotherapy-tested nitrile)- Safety goggles

## Operational Plan: Step-by-Step Guidance

### 1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store **Tenovin-3** at -20°C in a tightly sealed container, away from incompatible materials.
- Maintain an accurate inventory of the compound.

### 2. Preparation of Stock Solutions:

- All handling of solid **Tenovin-3** must be conducted in a certified chemical fume hood to avoid inhalation of powder.
- Wear all PPE as specified in the table above for handling the solid compound.

- **Tenovin-3** is soluble in DMSO. Prepare stock solutions by slowly adding the solvent to the vial containing the powder to minimize aerosol generation.
- Clearly label the stock solution with the compound name, concentration, solvent, date, and your initials.

### 3. Use in Experiments:

- When diluting stock solutions or adding **Tenovin-3** to cell cultures, work within a laminar flow hood or biological safety cabinet to maintain sterility and containment.
- Use dedicated labware for handling **Tenovin-3**.

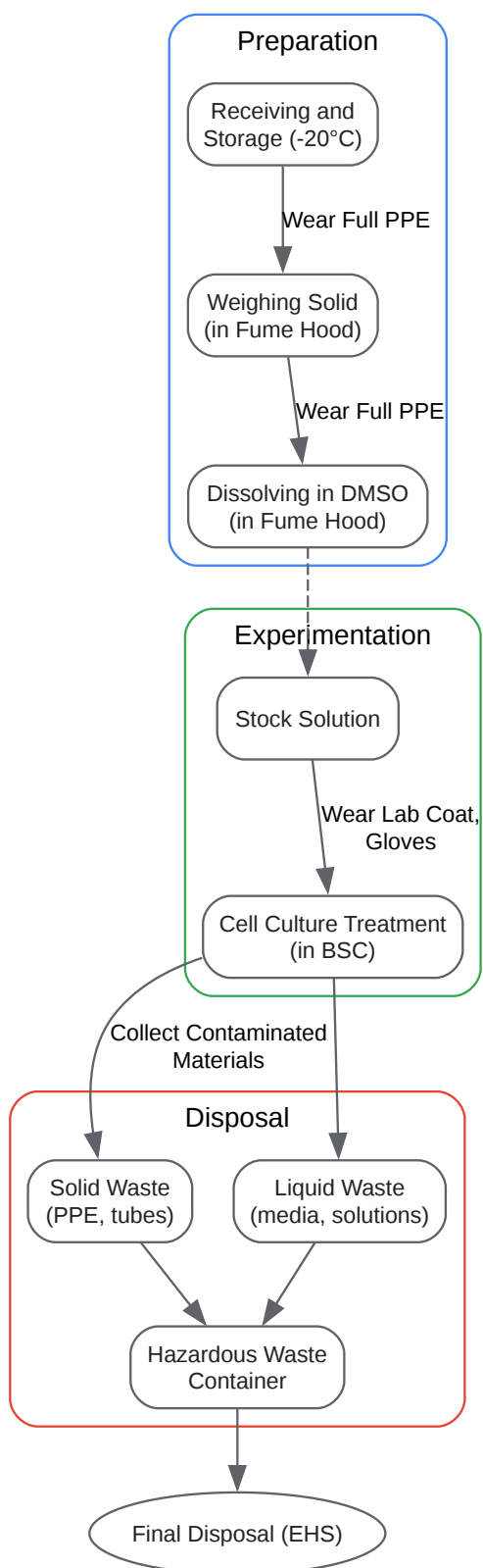
### 4. Spill Management:

- In case of a spill, immediately alert others in the area.
- For a small spill, wear appropriate PPE (gown, double gloves, eye protection) and absorb the spill with an inert material (e.g., vermiculite, sand).
- Collect the contaminated material into a sealed container for hazardous waste disposal.
- For a large spill, evacuate the area and contact the institution's environmental health and safety (EHS) office.

## Disposal Plan

- All waste contaminated with **Tenovin-3**, including unused compound, empty containers, contaminated labware (e.g., pipette tips, tubes), and PPE, must be disposed of as hazardous chemical waste.
- Collect solid waste in a designated, sealed, and clearly labeled hazardous waste container.
- Collect liquid waste containing **Tenovin-3** in a separate, sealed, and labeled hazardous waste container. Do not pour any **Tenovin-3** waste down the drain, as it is very toxic to aquatic life.
- Follow all institutional and local regulations for the disposal of hazardous chemical waste.

## Experimental Workflow



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**Caption:** Workflow for the safe handling of **Tenovin-3** from receipt to disposal.

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## References

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